

Application Note: Analytical Characterization and Pharmacological Profiling of Thio-Fentanyl Analogues

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Compound of Interest

Compound Name: Ethyl 2-(4-aminothian-4-yl)acetate

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Abstract

This guide details the structural analysis, spectroscopic identification, and pharmacological profile of sulfur-containing fentanyl analogues ("thiofentanyls"). While often colloquially referred to as "thiane" analogues, these compounds typically feature a thiophene moiety replacing the phenyl ring in the phenethyl group of fentanyl.^[1] This document is intended for researchers in forensic chemistry, toxicology, and pharmacology to assist in the detection and identification of these substances in complex matrices.

Part 1: Structural Chemistry & Nomenclature

1.1 The "Thiane" vs. "Thienyl" Distinction

In the context of fentanyl analogues, precise nomenclature is critical for identification.

- **Thiofentanyl (Thienyl Analogues):** The most chemically significant sulfur analogues of fentanyl (e.g., Thiofentanyl, Thiafentanil) contain a thiophene ring (an aromatic 5-membered sulfur ring) in place of the benzene ring on the phenethyl side chain. These are potent

-opioid receptor agonists.

- Thiane Analogues (Theoretical): A true "thiane" analogue would imply the replacement of the piperidine ring (nitrogen-containing) with a thiane ring (sulfur-containing). This substitution eliminates the basic nitrogen atom essential for protonation and ionic interaction with the aspartate residue (Asp147) in the

-opioid receptor, rendering such compounds likely inactive as opioids.

Therefore, this guide focuses on the Thienyl-substituted analogues (Thiofentanyl), which are the relevant compounds in forensic and pharmacological contexts.

1.2 Structural Comparison

- Fentanyl:

-phenyl-

-[1-(2-phenylethyl)-4-piperidinyl]propanamide.

- Thiofentanyl:

-phenyl-

-{1-[2-(2-thienyl)ethyl]-4-piperidinyl}propanamide.^{[2][3]}

Figure 1: Structural comparison highlighting the conservation of the pharmacophore and the specific thiophene substitution.

Part 2: Analytical Protocols

2.1 Gas Chromatography-Mass Spectrometry (GC-MS)

Differentiation of thiofentanyl from fentanyl relies on the identification of the unique sulfur-containing fragment ions.

Protocol Parameters:

- Inlet: Splitless mode, 250°C.
- Column: 5% Phenyl Methyl Siloxane (e.g., HP-5ms), 30m x 0.25mm.^[4]

- Carrier Gas: Helium, 1.0 mL/min.

- Temp Program: 100°C (1 min)

20°C/min

300°C (hold 5 min).

Fragmentation Analysis (EI, 70eV): Unlike fentanyl, which produces a characteristic tropylium ion (

91) or phenethyl fragment (

105), thiofentanyl yields thiophene-specific ions.

Compound	Molecular Ion ()	Base Peak	Diagnostic Fragment 1	Diagnostic Fragment 2
Fentanyl	336	245	146	105 (Phenethyl)
Thiofentanyl	342	231*	111 (Thienylethyl)	97 (Thienylmethyl)

Note: The

231 ion corresponds to the

-phenyl-

-(4-piperidiny)propanamide core (Norfentanyl-related fragment) after the loss of the side chain. This is often shared among analogues, making the side-chain fragments (

111, 97) critical for specific identification.

2.2 Nuclear Magnetic Resonance (NMR)

NMR is the gold standard for distinguishing positional isomers (e.g., 2-thienyl vs. 3-thienyl).

Key

H-NMR Signals (CDCl

, 400 MHz):

- Thiophene Ring Protons: The thiophene ring protons appear as multiplets in the aromatic region, typically distinct from the benzene protons of fentanyl.
 - 6.8 – 7.2 ppm (3H, multiplets, Thiophene ring).
- Piperidine/Ethyl Linker:
 - 2.6 – 2.8 ppm (Methylene protons adjacent to S-ring).
 - 4.7 ppm (1H, multiplet, H-4 of piperidine ring).

Part 3: Pharmacological Profile (SAR)

3.1 Structure-Activity Relationship

The potency of fentanyl analogues is driven by their ability to fit the hydrophobic pocket of the μ -opioid receptor. The thiophene ring is bioisosteric to the benzene ring but possesses different electronic and lipophilic properties.

- Lipophilicity: The thiophene ring is slightly less lipophilic than benzene, which can alter the blood-brain barrier (BBB) penetration kinetics.
- Receptor Affinity: Thiofentanyl generally retains high affinity for the μ -opioid receptor.
- Potency: Thiofentanyl is reported to be approximately equipotent or slightly less potent than fentanyl, whereas Thiafentanil (the methoxyacetyl analogue) is significantly more potent and is used in veterinary medicine for large animal immobilization.

Figure 2: Structure-Activity Relationship (SAR) showing the interaction between Thiofentanyl functional groups and the Mu-Opioid Receptor.

3.2 Toxicology and Safety

- Therapeutic Index: Like fentanyl, thio-analogues have a narrow therapeutic index.

- Metabolism: Major metabolic pathways include
 - dealkylation (producing nor-thiofentanyl) and hydroxylation of the thiophene ring.
- Detection Window: Due to high potency and low dosage, metabolites are often the primary targets in biological fluids (urine/plasma).

References

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